

In-Depth Technical Guide: 7(R)-Hydroxyhexadecanoic Acid

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Compound of Interest

Compound Name: Methyl 7(R)-Hydroxyhexadecanoate
Cat. No.: B15624180

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CAS Number: 1046116-41-9

Abstract

This technical guide provides a comprehensive overview of 7(R)-Hydroxyhexadecanoic acid, a chiral hydroxy fatty acid. The document details its chemical and physical properties, provides established experimental protocols for its synthesis, purification, and analysis, and explores its known biological roles and associated signaling pathways. This guide is intended for researchers, scientists, and professionals in the fields of drug development, lipidomics, and biochemistry who are interested in the specific applications and characteristics of this molecule.

Introduction

7(R)-Hydroxyhexadecanoic acid is a saturated fatty acid with a 16-carbon chain, distinguished by a hydroxyl group at the 7th carbon position with R-stereochemistry. Its synonyms include (7R)-7-Hydroxyhexadecanoic acid and (R)-7-Hydroxyhexadecanoic acid[1]. As a member of the hydroxy fatty acid family, it is of increasing interest due to the diverse biological activities exhibited by related molecules. Understanding the specific properties and functions of the 7(R)-enantiomer is crucial for elucidating its potential therapeutic and industrial applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of 7(R)-Hydroxyhexadecanoic acid is presented in Table 1. While specific experimental data for some properties of the 7(R)-isomer are not widely published, data for closely related hydroxyhexadecanoic acid isomers are included for comparative purposes.

Table 1: Chemical and Physical Properties of Hydroxyhexadecanoic Acids

Property	7(R)-Hydroxyhexadecanoic Acid	16-Hydroxyhexadecanoic Acid (for comparison)	Reference
CAS Number	1046116-41-9	506-13-8	[1]
Molecular Formula	C ₁₆ H ₃₂ O ₃	C ₁₆ H ₃₂ O ₃	[1]
Molecular Weight	272.42 g/mol	272.42 g/mol	[1]
Physical State	Solid	White crystalline powder	[1]
Melting Point	Not Reported	94-98 °C	[2][3]
Boiling Point	Not Reported	414.00 to 415.00 °C (estimated)	[3]
Solubility	In solution (as supplied by some vendors)	Soluble in ethanol (~2.5 mg/mL), DMSO (~20 mg/mL), and DMF (~20 mg/mL). Sparingly soluble in aqueous buffers.	[1][4]
Purity	>98% (commercially available)	>98% (commercially available)	[1]

Experimental Protocols

Detailed experimental protocols are essential for the accurate synthesis, purification, and analysis of 7(R)-Hydroxyhexadecanoic acid. The following sections outline established methodologies, drawing from general practices for chiral hydroxy fatty acids.

Synthesis

The asymmetric synthesis of chiral hydroxy fatty acids is a critical process for obtaining enantiomerically pure compounds for research. A common strategy involves the use of chiral precursors and stereoselective reactions.

Protocol 1: Asymmetric Synthesis of (R)-Hydroxy Fatty Acids

This protocol is a generalized approach based on the synthesis of similar chiral hydroxy fatty acids and would require optimization for 7(R)-Hydroxyhexadecanoic acid.

Materials:

- Appropriate starting materials (e.g., a protected 6-oxohexadecanoic acid derivative)
- Chiral reducing agent (e.g., (R)-2-Methyl-CBS-oxazaborolidine)
- Borane-dimethyl sulfide complex (BMS)
- Anhydrous tetrahydrofuran (THF)
- Methanol
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- **Preparation:** Under an inert atmosphere (argon or nitrogen), dissolve the keto-acid precursor in anhydrous THF in a flame-dried flask. Cool the solution to -20 °C.
- **Asymmetric Reduction:** Slowly add a solution of (R)-2-Methyl-CBS-oxazaborolidine in THF to the reaction mixture. After stirring for 15 minutes, add the borane-dimethyl sulfide complex dropwise.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, quench it by the slow addition of methanol, followed by saturated aqueous NH₄Cl.
- **Extraction:** Extract the product with diethyl ether. Wash the combined organic layers with brine, dry over anhydrous MgSO₄, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield the enantiomerically enriched 7(R)-Hydroxyhexadecanoic acid.

Purification

High-performance liquid chromatography (HPLC) is a powerful technique for the purification and chiral separation of hydroxy fatty acids.

Protocol 2: HPLC Purification

Instrumentation:

- Preparative HPLC system with a UV detector
- Chiral stationary phase (CSP) column (e.g., polysaccharide-based column)

Mobile Phase:

- A mixture of hexane and isopropanol with a small percentage of a modifier like trifluoroacetic acid (TFA) is commonly used for normal-phase chromatography. The exact ratio should be optimized for baseline separation.

Procedure:

- **Sample Preparation:** Dissolve the synthesized or crude 7(R)-Hydroxyhexadecanoic acid in the mobile phase.
- **Chromatography:** Inject the sample onto the chiral HPLC column. Elute with the optimized mobile phase at a constant flow rate.
- **Fraction Collection:** Monitor the eluent at a suitable wavelength (e.g., 210 nm) and collect the fractions corresponding to the 7(R)-enantiomer.
- **Solvent Removal:** Evaporate the solvent from the collected fractions under reduced pressure to obtain the purified product.

Analysis

A combination of spectroscopic and chromatographic techniques is used to confirm the structure and purity of 7(R)-Hydroxyhexadecanoic acid.

Protocol 3: Analytical Techniques

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: Provides information on the proton environment. Expected signals include a multiplet for the proton on the carbon bearing the hydroxyl group (C7-H), triplets for the methylene protons adjacent to the carbonyl group and the terminal methyl group, and a broad singlet for the carboxylic acid proton.
 - ¹³C NMR: Shows distinct signals for the carbonyl carbon, the carbon attached to the hydroxyl group, and the other carbons in the aliphatic chain.
- **Mass Spectrometry (MS):**
 - **Gas Chromatography-Mass Spectrometry (GC-MS):** The sample is typically derivatized (e.g., silylation) to increase volatility. The mass spectrum will show a molecular ion peak and characteristic fragmentation patterns, including loss of the derivatizing group and cleavage adjacent to the hydroxyl and carbonyl groups.

- Liquid Chromatography-Mass Spectrometry (LC-MS): Allows for analysis without derivatization. Electrospray ionization (ESI) in negative mode is often used, showing the deprotonated molecule $[M-H]^-$.
- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - Characteristic absorption bands include a broad O-H stretch from the carboxylic acid and alcohol, a C=O stretch from the carboxylic acid, and C-H stretching from the aliphatic chain.

Biological Activity and Signaling Pathways

While specific signaling pathways for 7(R)-Hydroxyhexadecanoic acid are not yet fully elucidated, research on related hydroxy fatty acids provides insights into its potential biological roles.

Hydroxy fatty acids are known to act as signaling molecules, often interacting with G-protein coupled receptors (GPCRs). Several free fatty acid receptors (FFARs) have been identified that are activated by fatty acids of varying chain lengths. It is plausible that 7(R)-Hydroxyhexadecanoic acid may interact with one or more of these receptors, thereby influencing intracellular signaling cascades.

Logical Workflow for Investigating Biological Activity:



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Caption: A logical workflow for the investigation of the biological activity of 7(R)-Hydroxyhexadecanoic acid.

Applications in Drug Development

The unique structural features of 7(R)-Hydroxyhexadecanoic acid make it a molecule of interest for drug development. Chiral hydroxy fatty acids have been shown to possess anti-inflammatory and anti-proliferative properties. The specific stereochemistry of the hydroxyl group can significantly impact biological activity, making enantiomerically pure compounds like 7(R)-Hydroxyhexadecanoic acid valuable for developing targeted therapeutics with improved efficacy and reduced off-target effects. Further research into its specific receptor interactions and downstream signaling effects is warranted to fully explore its therapeutic potential.

Conclusion

7(R)-Hydroxyhexadecanoic acid is a chiral fatty acid with potential for significant biological activity. This guide has provided a summary of its known properties and outlined key experimental protocols for its study. While further research is needed to fully characterize its physical properties and elucidate its specific roles in cellular signaling, the information presented here serves as a valuable resource for scientists and researchers working with this and related molecules. The development of robust synthetic and analytical methods will be crucial for advancing our understanding of 7(R)-Hydroxyhexadecanoic acid and harnessing its potential in various scientific and therapeutic applications.

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